

boiling point and melting point of 3-ethylpentan-2-one

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Compound of Interest

Compound Name: 3-Ethylpentan-2-one

Cat. No.: B1293596

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An In-depth Technical Guide to the Physicochemical Properties of **3-Ethylpentan-2-one**

This guide provides a comprehensive overview of the boiling and melting points of the ketone **3-ethylpentan-2-one**, targeting researchers, scientists, and professionals in drug development. It includes a summary of its physical properties, detailed experimental protocols for their determination, and a conceptual diagram illustrating the underlying principles of intermolecular forces that govern these characteristics.

Quantitative Data Summary

3-Ethylpentan-2-one (CAS No: 6137-03-7, Molecular Formula: C₇H₁₄O) is a colorless liquid ketone.^{[1][2]} The experimentally determined and estimated physical properties are summarized below. A notable variance exists in the reported boiling points, which may be attributable to different experimental conditions or sample purities.

Property	Value	Source
Boiling Point	138.8 °C (at 760 mmHg)	[2] [3] [4] [5]
138 °C	[6]	
116-117 °C	[1]	
Melting Point	-37 °C	[2]
-46.2 °C (Estimate)	[3]	
Density	~0.81 g/mL	[1] [3] [4] [6]
Flash Point	31 °C	[3] [4] [5]

Experimental Protocols

The determination of accurate boiling and melting points is crucial for substance identification and purity assessment.[\[7\]](#)

Boiling Point Determination via Distillation

This method is suitable for determining the boiling point of liquid samples like **3-ethylpentan-2-one** and is also a primary technique for purification.[\[8\]](#)

Apparatus:

- Round-bottom flask
- Distillation head (still head) with a port for a thermometer or temperature probe
- Condenser
- Receiving flask
- Heat source (heating mantle or oil bath)
- Boiling chips
- Thermometer or temperature probe

Procedure:

- **Assembly:** Assemble a simple distillation apparatus. Place the **3-ethylpentan-2-one** sample into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Thermometer Placement:** Position the thermometer or temperature probe so that the top of the bulb is level with the bottom of the side-arm of the distillation head. This ensures the temperature of the vapor entering the condenser is measured accurately.
- **Heating:** Gently heat the flask. As the liquid boils, the vapor will rise, and the temperature reading will increase.
- **Observation:** Record the temperature when it stabilizes as the vapor continuously bathes the thermometer bulb and condensate begins to collect in the receiving flask. This stable temperature is the boiling point.[\[8\]](#)
- **Data Collection:** For high precision, monitor the temperature throughout the distillation process. A constant temperature plateau indicates the boiling point of a pure substance.

Melting Point Determination

To determine the melting point, a substance must be in a solid state. Since **3-ethylpentan-2-one** is a liquid at room temperature, this protocol would apply to its solidified form (cooled below -40°C) or, more practically, to a solid derivative for identification purposes.

Protocol 1: Direct Melting Point of Solidified Sample

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[7\]](#)
- Capillary tubes, sealed at one end
- Low-temperature bath (e.g., dry ice/acetone)

Procedure:

- Sample Preparation: Cool a small sample of **3-ethylpentan-2-one** in a sealed vial using a low-temperature bath until it fully solidifies.
- Loading: Quickly crush a small amount of the frozen solid and pack it into a capillary tube to a height of 2-3 mm.[\[9\]](#)
- Measurement: Place the capillary tube into a pre-cooled melting point apparatus.
- Heating and Observation: Heat the sample slowly (1-2 °C per minute). Record the temperature at which the solid first begins to liquefy and the temperature at which the last crystal melts. This range is the melting point. A narrow range (0.5-1.0 °C) is indicative of high purity.[\[7\]](#)

Protocol 2: Identification via Solid Derivative

For ketones, creating a solid derivative is a classic identification method. The 2,4-dinitrophenylhydrazone derivative is commonly used.[\[10\]](#)[\[11\]](#)

Apparatus:

- Test tubes
- 2,4-Dinitrophenylhydrazine (DNPH) reagent
- Recrystallization solvent (e.g., ethanol)
- Filtration apparatus (e.g., Büchner funnel)
- Melting point apparatus

Procedure:

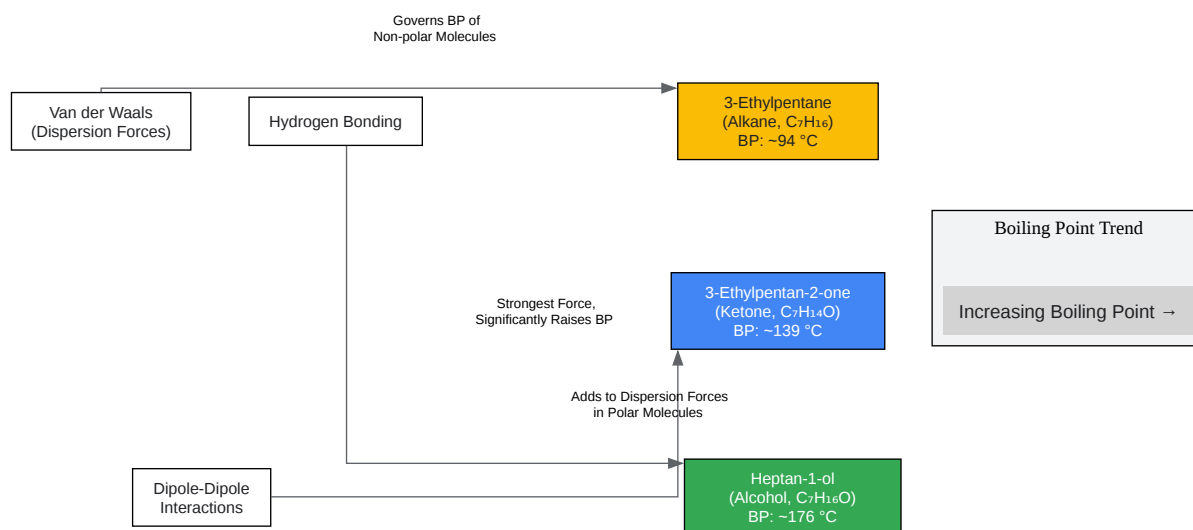
- Derivative Formation: Add a few drops of **3-ethylpentan-2-one** to a solution of DNPH in an acidic medium (e.g., ethanol and phosphoric acid).[\[10\]](#) A positive test for a ketone will result in the formation of a yellow or orange-red precipitate.[\[11\]](#)
- Isolation and Purification: Isolate the precipitate by filtration. Purify the solid derivative by recrystallization from a suitable solvent like ethanol to obtain a pure crystalline product.

- Melting Point Determination: Dry the purified crystals and determine their melting point using the standard capillary method described above.
- Identification: Compare the observed melting point of the derivative with literature values for known compounds to confirm the identity of the original ketone.[\[10\]](#)

Visualization of Intermolecular Forces and Physical Properties

The boiling point of a substance is determined by the strength of its intermolecular forces. Ketones like **3-ethylpentan-2-one** are polar due to the carbonyl (C=O) group, leading to dipole-dipole interactions in addition to the van der Waals dispersion forces present in all molecules. However, they cannot act as hydrogen bond donors, resulting in boiling points that are intermediate between non-polar alkanes and hydrogen-bonding alcohols of similar molecular weight.[\[12\]](#)

The following diagram illustrates the relationship between the dominant intermolecular forces and the resulting boiling points for comparable C₇ molecules.



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Caption: Intermolecular forces determine boiling points of comparable molecules.

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